

scaling up Perzinfotel prodrug synthesis

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Compound Focus: Perzinfotel

CAS No.: 144912-63-0

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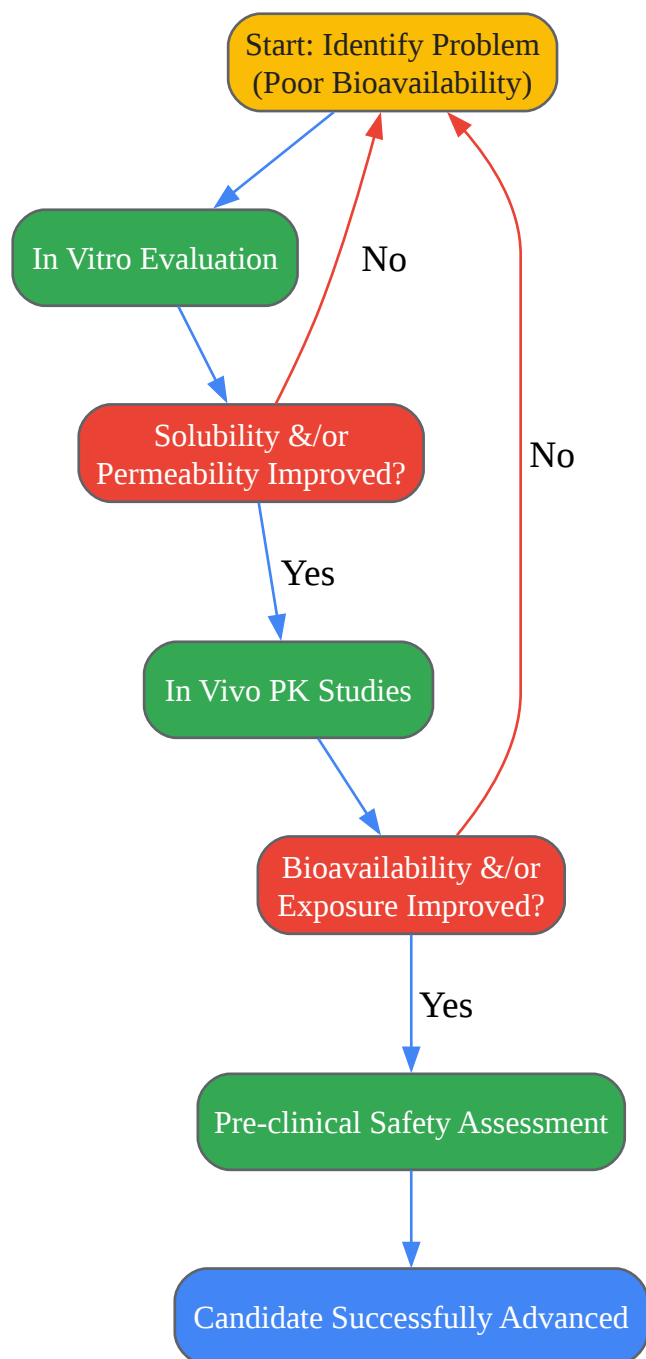
Perzinfotel Prodrug Research Data

The table below summarizes the quantitative data available from a key research study on **Perzinfotel** prodrugs [1].

Property	Perzinfotel (Parent Drug)	Oxymethylene-spaced Diphenyl Prodrug (3a)
Oral Bioavailability	3-5% (in rats)	2.5-fold greater systemic exposure of parent drug than a 3x higher dose of Perzinfotel itself [1]
Dose in PK Study	30 mg/kg	10 mg/kg [1]
Stability (in vitro)	Information not available in abstract	Good stability at acidic and neutral pH; stable in simulated gastric fluid [1]
Conversion	Not applicable	Rapidly converted to Perzinfotel in rat plasma via an intermediate (2a) [1]
In Vivo Efficacy	Efficacious in inflammatory and neuropathic pain models	Significantly more potent and longer duration of activity in a rodent inflammatory pain model [1]

Experimental Workflow for Prodrug Evaluation

Based on the general principles of prodrug development for oral delivery cited in the research, the evaluation of a candidate like the **Perzinfotel** prodrug typically follows a multi-stage workflow [2]. The diagram below outlines this iterative process.



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References

1. Prodrugs of perzinfotel with improved oral bioavailability [pubmed.ncbi.nlm.nih.gov]
2. the role of prodrugs for oral drug delivery [sciencedirect.com]

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